

A Technical Guide to Commercial Sources of N-Cbz-D-serine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z-D-Ser-OH

Cat. No.: B612884

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

N-Carbobenzyloxy-D-serine (N-Cbz-D-serine) is a crucial protected amino acid derivative used extensively in peptide synthesis and as a chiral building block in the development of complex organic molecules and pharmaceuticals.^{[1][2]} Its D-configuration and the stability afforded by the benzyloxycarbonyl (Cbz or Z) protecting group make it an important intermediate for creating specific, stereochemically defined target molecules.^[1] This guide provides an overview of its commercial availability, typical quality specifications, and a standardized workflow for procurement and verification.

Commercial Availability and Specifications

N-Cbz-D-serine is available from a wide range of chemical suppliers, from those catering to small-scale academic research to those capable of providing bulk quantities for industrial applications. Purity levels are typically high, with most suppliers offering grades of 98% or greater. The compound is generally a white to off-white crystalline powder with a melting point in the range of 117-120°C.

The following table summarizes a selection of commercial suppliers and the typical specifications of their N-Cbz-D-serine offerings.

Supplier	Product Name	CAS Number	Purity	Available Pack Sizes
TCI Chemicals	N-Benzyloxycarbon yl-D-serine	6081-61-4	>98.0%	1g, 5g, Bulk Quote
Advent Chembio	N-Cbz-D-serine, 98% [Z-D-Ser- OH]	6081-61-4	98%	25g
SRL	Z-D-Serine extrapure, 99%	6081-61-4	99%	500mg, 1g, 5g, 25g
NSR Laboratories	N-Cbz-D-Serine	6081-61-4	99%	1kg, 5kg, 10kg, 25kg, 1 MT
ADVENT CHEMBIO	N-Cbz-D-serine, 98% [Z-D-Ser- OH]	6081-61-4	98%	1kg, 5kg, 10kg, 25kg, 1 MT
TEADUS PHARMA	CBZ-D-Serine	6081-61-4	95%	100g, 500g, 1kg, 5kg, 20kg, 50kg, 100kg

This table is representative and not exhaustive. Researchers should always verify current specifications and availability directly with the suppliers.

Methodologies for Quality Verification

While suppliers provide a Certificate of Analysis (CoA), independent verification may be necessary for critical applications. The methodologies listed on supplier CoAs and in chemical literature form the basis for quality control.

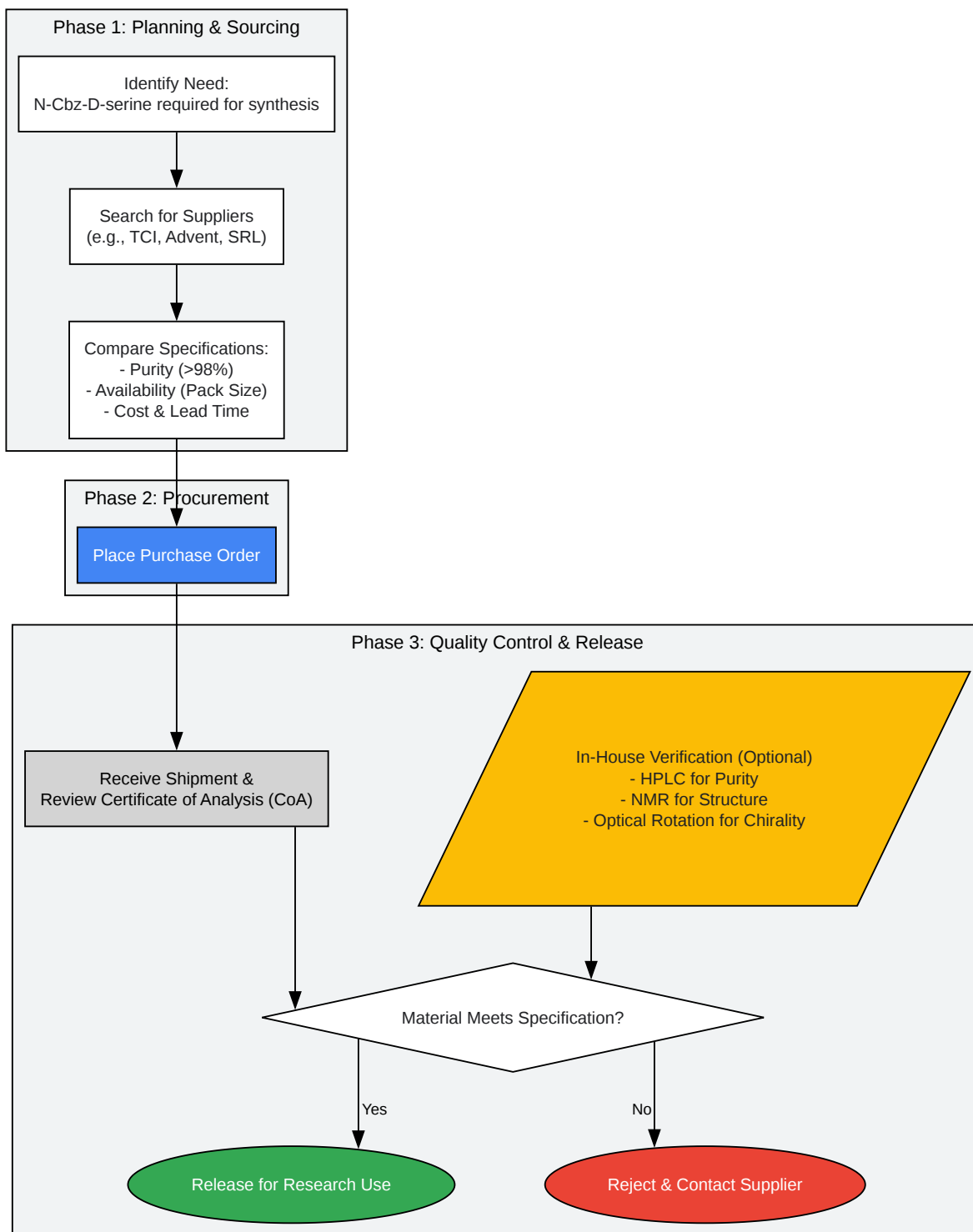
Standard protocols for confirming the identity and purity of N-Cbz-D-serine include:

- **Purity Analysis (HPLC):** High-Performance Liquid Chromatography is used to determine the purity of the compound by separating it from any impurities. TCI Chemicals, for instance, specifies a purity of greater than 98.0% as determined by HPLC.[3]

- **Structural Confirmation (NMR):** Nuclear Magnetic Resonance spectroscopy (^1H NMR and ^{13}C NMR) is employed to confirm the chemical structure of the molecule. The resulting spectra provide detailed information about the arrangement of atoms.^[2]
- **Melting Point Determination:** The melting point is a key physical property used to assess purity. A sharp melting point range, such as the 117-120°C range specified by Advent Chembio, indicates a high degree of purity.
- **Specific Optical Rotation:** As a chiral molecule, the specific optical rotation is a critical parameter to confirm the correct enantiomeric form (D-serine). For example, a typical specification is a rotation of -5.0 to -7.0 degrees (c=6, in acetic acid).
- **Infrared Spectroscopy (IR):** IR spectroscopy can be used to identify the presence of key functional groups within the molecule, such as the carbonyl (C=O) and amine (N-H) groups.

Procurement and Verification Workflow

The process of acquiring and validating N-Cbz-D-serine for research or development follows a logical progression to ensure the material's quality and suitability for its intended use.



[Click to download full resolution via product page](#)

Procurement and Quality Verification Workflow for N-Cbz-D-serine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gneechem.com [gneechem.com]
- 2. N-Cbz-D-Serine | 6081-61-4 [chemicalbook.com]
- 3. N-Benzyloxycarbonyl-L-serine 1145-80-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- To cite this document: BenchChem. [A Technical Guide to Commercial Sources of N-Cbz-D-serine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612884#commercial-sources-of-n-cbz-d-serine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

